

Reproducibility of published data on (+/-)-Propionylcarnitine chloride

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Compound of Interest

Compound Name: (+/-)-Propionylcarnitine chloride

CAS No.: 18828-58-5

Cat. No.: B1662241

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Reproducibility Guide: (+/-)-Propionylcarnitine Chloride

Executive Analysis: The Chirality Variable

In metabolic research, reproducibility failures often originate from the interchangeability of (+/-)-Propionylcarnitine (racemate) and L-Propionylcarnitine (eutomer) in procurement.^[1] While the racemate is cost-effective for chemical synthesis standards, it introduces a 50% impurity of the D-isomer, which is not merely inert but actively competes for transport and enzymatic active sites.^[1]

Core Thesis: Data generated using (+/-)-Propionylcarnitine cannot be directly normalized to L-Propionylcarnitine simply by doubling the dose.^[1] The D-isomer alters the kinetic landscape of mitochondrial transport (OCTN2) and acetylation (CrAT).^[1]

Comparative Profile: Racemate vs. Enantiomer

Feature	(+/-)- Propionylcarnitine Cl	L- Propionylcarnitine Cl	Impact on Reproducibility
CAS Number	18828-58-5	119793-66-7 (or 20064-19-1)	Critical: Different CAS implies different regulatory and safety profiles. [1]
Active Content	50% L-isomer	>99% L-isomer	Racemate requires 2x mass for theoretical equivalence, but ignores inhibition. [1]
Biological Action	Partial agonist + Competitive Antagonist	Full Agonist	Racemate yields non- linear dose-response curves. [1]
Transport (OCTN2)	D-isomer competes for uptake	High affinity substrate	Racemate shows reduced intracellular accumulation kinetics. [1]
Enzymatic Fate	D-isomer inhibits CrAT	Converted to Propionyl-CoA	Racemate reduces TCA cycle flux efficiency. [1]

Mechanistic Validation: The D-Isomer Interference

To ensure scientific integrity, one must understand why the racemate fails in sensitive assays. The following pathway diagram illustrates the divergent fates of the L- and D-isomers.

DOT Diagram: Metabolic Divergence



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Caption: Divergent metabolic fate.[1] The L-isomer feeds the TCA cycle, while the D-isomer (present in the racemate) competitively inhibits the OCTN2 transporter and the CrAT enzyme, acting as a metabolic "brake".[1]

Protocol 1: Analytical Validation (Chiral Purity)

Before biological testing, you must validate the stereochemical purity of your reagent.[1]
Standard C18 HPLC cannot distinguish enantiomers.[1]

Objective: Quantify the L:D ratio to normalize downstream data. Method: Chiral HPLC with Derivatization.[1]

Materials

- Column: Chiralpak-IA or equivalent (amylose-based stationary phase) OR use Pre-column derivatization with (+)-FLEC.[1]
- Mobile Phase: Acetonitrile:Phosphate Buffer (pH 6.0).[1]
- Detection: UV at 210 nm or Fluorescence (if derivatized).[1]

Step-by-Step Workflow

- Sample Prep: Dissolve 10 mg **(+/-)-Propionylcarnitine chloride** in 1 mL mobile phase.
- Derivatization (Optional but Recommended): React 50 μ L sample with 200 μ L (+)-1-(9-fluorenyl)ethyl chloroformate (FLEC) to create diastereomers. Incubate 20 min at RT.
- Separation: Inject 10 μ L onto the chiral column.

- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[2\]](#)
- Temp: 25°C.

- Calculation:

[\[1\]](#)

- Acceptance Criteria: For biological assays, ee% must be >98% (L-form). If ee% is ~0% (Racemate), expect ~40-60% reduction in maximal biological efficacy compared to pure L-form.[\[1\]](#)

Protocol 2: Functional Validation (Mitochondrial Respiration)

This assay measures the anaplerotic effect of Propionylcarnitine (feeding Succinyl-CoA into the TCA cycle).[\[1\]](#) It is the gold standard for distinguishing "inert" mass from "inhibitory" mass.[\[1\]](#)

Objective: Determine if the D-isomer in the racemate inhibits respiration.

Experimental Design

- Group A: Vehicle Control.
- Group B: L-Propionylcarnitine (1 mM).[\[1\]](#)
- Group C: (+/-)-Propionylcarnitine (2 mM) — Note: This provides 1 mM of L-form, but adds 1 mM of D-form.[\[1\]](#)
- Group D: (+/-)-Propionylcarnitine (1 mM) — Note: This provides only 0.5 mM active L-form.[\[1\]](#)

Detailed Methodology

- Isolation: Isolate rat heart mitochondria via differential centrifugation in mannitol/sucrose buffer (pH 7.4).
- Respiration Setup: Use a Clark-type oxygen electrode (e.g., Oroboros or Seahorse XF).[\[1\]](#)

- Basal State: Incubate mitochondria (0.5 mg protein/mL) in respiration buffer (125 mM KCl, 20 mM Hepes, 2.5 mM Pi, 2.5 mM MgCl₂).
- Substrate Addition:
 - Add Pyruvate/Malate (5 mM/2.5 mM) to drive State 2 respiration.[\[1\]](#)
 - Add ADP (150 μM) to initiate State 3 (active respiration).[\[1\]](#)
- Treatment Injection: Inject treatment groups (A, B, C, D).
- Measurement: Record Oxygen Consumption Rate (OCR).

Expected Results (Data Interpretation)

Group	Treatment	Expected OCR (% of Control)	Interpretation
A	Vehicle	100%	Baseline.
B	L-PC (1 mM)	140-160%	Anaplerotic Effect: Propionyl-CoA fuels TCA.
C	(+/-)-PC (2 mM)	110-120%	Inhibition: Despite equal L-content to Group B, the D-isomer inhibits CrAT, blunting the boost. [1]
D	(+/-)-PC (1 mM)	105-110%	Dosing Error: Insufficient L-form + D-form inhibition results in negligible effect. [1]

Stability & Handling Checklist

Reproducibility also hinges on the physical stability of the chloride salt.

- Hygroscopicity: The chloride salt is extremely hygroscopic.[1] Weighing errors of 10-15% are common if the vial is left open.[1] Action: Desiccate before weighing.
- pH Sensitivity: Propionylcarnitine esters hydrolyze at alkaline pH (>8.0).[1] Action: Buffer all solutions to pH 7.0–7.4. Avoid unbuffered water which may drift.[1]
- Solvent Choice:
 - Water:[3] Soluble >50 mg/mL (Unstable >24h).[1]
 - DMSO: Soluble 20 mg/mL (Stable frozen).[1]
 - Ethanol:[3][4] Soluble 25 mg/mL.[1][4]

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